

# A Comprehensive Technical Guide to the Chemical Properties of Solvent Blue 97

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Solvent Blue 97** is a synthetic anthraquinone dye characterized by its vibrant blue hue and significant stability.[1][2] Primarily utilized in the plastics and polymer industries, it imparts a durable and intense coloration to a variety of materials, including polystyrene (PS), acrylonitrile butadiene styrene (ABS), polycarbonate (PC), and polymethyl methacrylate (PMMA).[1][3] Its robust chemical properties, such as high heat resistance, excellent light fastness, and good migration resistance, make it a preferred colorant in applications demanding long-term stability. [2][3] This technical guide provides an in-depth overview of the chemical properties of **Solvent Blue 97**, complete with experimental protocols and graphical representations of key concepts.

## **Chemical and Physical Properties**

The fundamental chemical and physical characteristics of **Solvent Blue 97** are summarized in the tables below. These properties are crucial for understanding its behavior in various applications and for developing new formulations.

Table 1: General Chemical Properties of Solvent Blue 97



Property	Value
Chemical Name	1,4-Bis[(2,6-diethyl-4-methylphenyl)amino]anthracene-9,10-dione
Color Index Name	Solvent Blue 97
CAS Number	32724-62-2
Chemical Family	Anthraquinone
Molecular Formula	C36H38N2O2
Appearance	Dark Blue Powder
Hue	Reddish Blue

Table 2: Physicochemical Properties of Solvent Blue 97

Property	Value
Molecular Weight	530.71 g/mol
Melting Point	200 - 220 °C
Heat Resistance	Up to 300 °C
pH of 1% Solution	6.0 - 8.0
Moisture Content	≤ 5%

Table 3: Solubility Profile of Solvent Blue 97 at 20°C

Solvent	Solubility (g/L)
Acetone	15
Butyl Acetate	20
Dichloromethane	150
Ethyl Alcohol	5



Table 4: Fastness and Resistance Properties of Solvent Blue 97

Property	Rating
Light Fastness	7-8
Alkali Resistance	4-5
Acid Resistance	4-5

## **Experimental Protocols**

Detailed methodologies are essential for the accurate and reproducible determination of chemical properties. The following sections outline the experimental protocols for key properties of **Solvent Blue 97**.

## **Determination of Melting Point**

The melting point of **Solvent Blue 97** is determined using the capillary method with a calibrated melting point apparatus.

#### Methodology:

- Sample Preparation: A small amount of finely powdered Solvent Blue 97 is packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated at a controlled rate of 10°C per minute for a preliminary approximate determination. For an accurate measurement, the heating rate is slowed to 1-2°C per minute as the temperature approaches the expected melting point.
- Observation: The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting range.

## **Solubility Determination**



The solubility of **Solvent Blue 97** in various organic solvents is determined using the isothermal shake-flask method.

#### Methodology:

- Sample Preparation: An excess amount of **Solvent Blue 97** is added to a known volume of the selected solvent in a sealed flask.
- Equilibration: The flask is agitated in a constant temperature water bath at 20°C for 24 hours to ensure equilibrium is reached.
- Separation: The suspension is filtered through a 0.45 μm syringe filter to remove undissolved solid.
- Quantification: The concentration of the dissolved Solvent Blue 97 in the filtrate is
  determined using a UV-Vis spectrophotometer by measuring the absorbance at its λmax and
  comparing it to a standard calibration curve.

## Thermal Stability Assessment (Thermogravimetric Analysis - TGA)

The thermal stability of **Solvent Blue 97** is evaluated by thermogravimetric analysis (TGA), which measures the change in mass of a sample as a function of temperature.

#### Methodology:

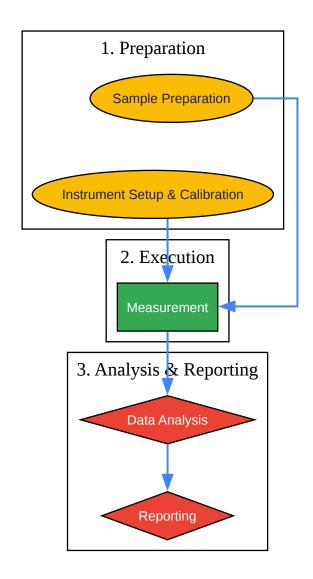
- Sample Preparation: A small, accurately weighed sample (5-10 mg) of **Solvent Blue 97** is placed in an inert TGA pan (e.g., alumina).
- Instrument Setup: The TGA instrument is purged with an inert atmosphere (e.g., nitrogen) to prevent oxidative degradation.
- Heating Program: The sample is heated from ambient temperature to 600°C at a constant heating rate of 10°C per minute.
- Data Analysis: The TGA curve (mass vs. temperature) is analyzed to determine the onset temperature of decomposition, which indicates the thermal stability of the dye.



## **Visualizations**

## **Experimental Workflow for Property Determination**

The following diagram illustrates a generalized workflow for the experimental determination of a physicochemical property of a chemical substance like **Solvent Blue 97**.



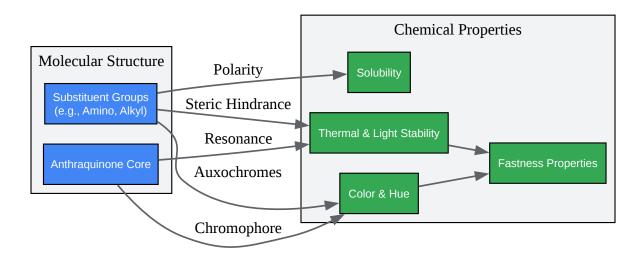
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Caption: Generalized workflow for determining a chemical property.

## **Structure-Property Relationship of Anthraquinone Dyes**



The chemical structure of anthraquinone dyes, such as **Solvent Blue 97**, is directly related to their properties. The following diagram illustrates this relationship.



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Caption: Relationship between structure and properties of anthraquinone dyes.

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